

Measuring Calcium Mobilization after FPR-A14 Treatment: An Application Note and Protocol

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Compound of Interest

Compound Name: FPR-A14

Cat. No.: B15568934

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Introduction

The Formyl Peptide Receptor (FPR) family, a group of G protein-coupled receptors (GPCRs), plays a critical role in the innate immune response and inflammation. These receptors are activated by N-formylated peptides derived from bacteria or damaged mitochondria, initiating a signaling cascade that leads to various cellular responses, including chemotaxis, degranulation, and the production of reactive oxygen species. A key event in FPR-mediated signaling is the rapid and transient increase in intracellular calcium concentration ($[Ca^{2+}]_i$).

FPR-A14 is a potent agonist of the Formyl Peptide Receptor family.^[1] Understanding its effect on calcium mobilization is crucial for elucidating its mechanism of action and for the development of novel therapeutics targeting FPRs. This document provides a detailed protocol for measuring intracellular calcium mobilization in response to **FPR-A14** treatment using a fluorescence-based assay with the ratiometric calcium indicator Fura-2 AM.

Principle of the Assay

This protocol utilizes Fura-2 AM, a cell-permeant ratiometric fluorescent dye, to measure changes in intracellular calcium concentration. Once inside the cell, cellular esterases cleave the acetoxymethyl (AM) ester group, trapping the active Fura-2 dye in the cytoplasm.^{[2][3][4][5]} Fura-2 exhibits a shift in its fluorescence excitation spectrum upon binding to Ca^{2+} . The dye is excited at two different wavelengths, typically 340 nm (for Ca^{2+} -bound Fura-2) and 380 nm (for Ca^{2+} -free Fura-2), while emission is monitored at ~510 nm.^{[2][3][4][5]} The ratio of the fluorescence intensities at these two excitation wavelengths is directly proportional to the intracellular calcium concentration, providing a reliable and quantitative measurement of calcium mobilization.

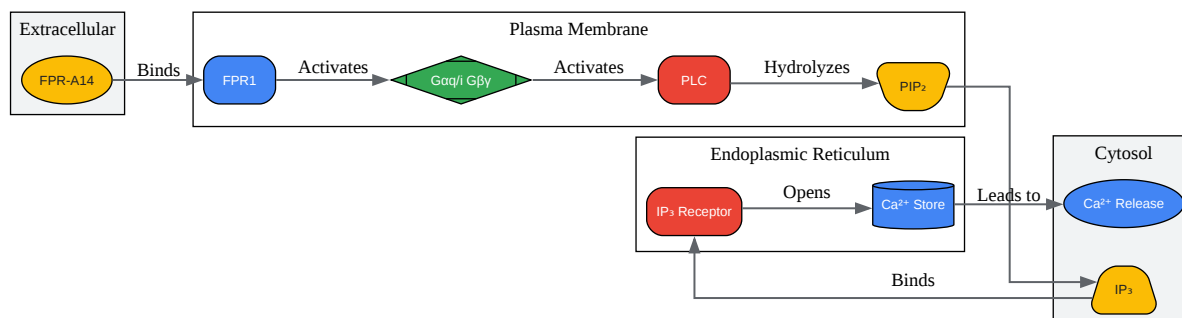
Data Presentation

The following table summarizes the quantitative data for **FPR-A14**-induced calcium mobilization in human neutrophils. This data is essential for designing dose-response experiments and for comparing the potency of **FPR-A14** with other FPR agonists.

Parameter	Cell Type	Value	Reference
EC ₅₀ for Ca^{2+} Mobilization	Human Neutrophils	630 nM	^[1]
EC ₅₀ for Chemotaxis	Human Neutrophils	42 nM	^[1]

Signaling Pathway

FPRs, upon agonist binding, couple to heterotrimeric G proteins, primarily of the Gq and/or Gi families. This activation leads to the stimulation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP_2) into inositol 1,4,5-trisphosphate (IP_3) and diacylglycerol (DAG). IP_3 diffuses through the cytoplasm and binds to its receptor on the endoplasmic reticulum (ER), triggering the release of stored Ca^{2+} into the cytosol. This initial release can then lead to the opening of store-operated calcium channels in the plasma membrane, resulting in a sustained influx of extracellular Ca^{2+} .

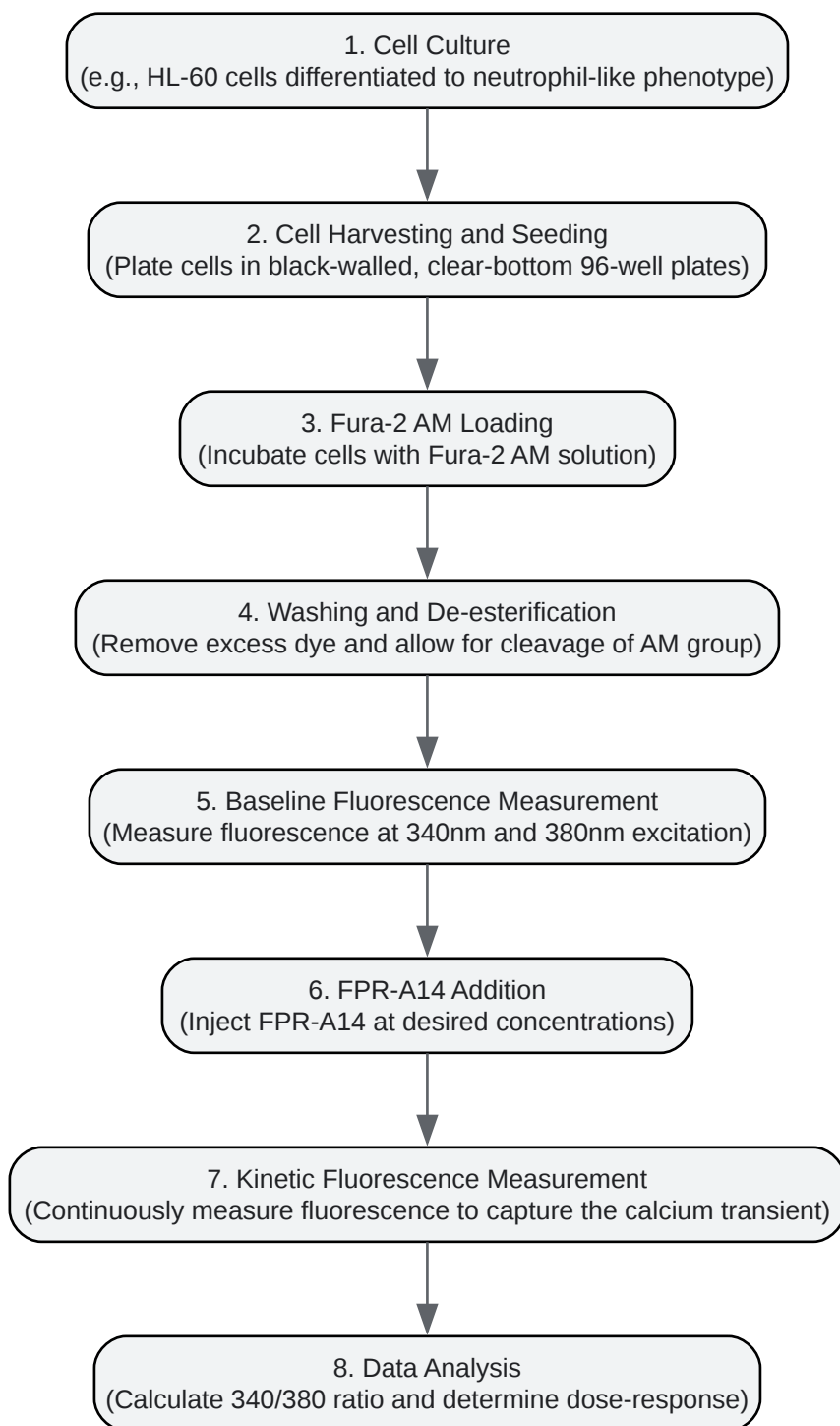


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FPR1 Signaling Pathway for Calcium Mobilization.

Experimental Workflow

The following diagram outlines the key steps in the calcium mobilization assay.



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Workflow for the Calcium Mobilization Assay.

Experimental Protocols

Materials and Reagents

- Cell Line: Human promyelocytic leukemia HL-60 cells (ATCC® CCL-240™) or primary human neutrophils.
- **FPR-A14**: (Tocris, Cat. No. 2826 or equivalent)
- Fura-2 AM: (Thermo Fisher Scientific, Cat. No. F1221 or equivalent)
- Pluronic F-127: (Thermo Fisher Scientific, Cat. No. P3000MP or equivalent)
- Probenecid: (Sigma-Aldrich, Cat. No. P8761 or equivalent)
- Dimethyl sulfoxide (DMSO): (Sigma-Aldrich, Cat. No. D2650 or equivalent)
- Hanks' Balanced Salt Solution (HBSS): with Ca^{2+} and Mg^{2+} (Gibco, Cat. No. 14025092 or equivalent)
- HEPES: (Gibco, Cat. No. 15630080 or equivalent)
- Fetal Bovine Serum (FBS): (Gibco, Cat. No. 10270106 or equivalent)
- RPMI 1640 Medium: (Gibco, Cat. No. 11875093 or equivalent)
- Dimethylformamide (DMF) or DMSO for HL-60 differentiation
- Black-walled, clear-bottom 96-well plates: (Corning, Cat. No. 3603 or equivalent)
- Fluorescence plate reader with dual-wavelength excitation capabilities and injectors (e.g., FlexStation, FLIPR, or similar)

Cell Preparation and Culture

HL-60 Cell Differentiation:

- Culture HL-60 cells in RPMI 1640 medium supplemented with 10% FBS.
- To differentiate HL-60 cells into a neutrophil-like phenotype, incubate the cells with 1.3% DMSO or 100 nM DMF for 5-7 days.

- Confirm differentiation by assessing the expression of neutrophil markers (e.g., CD11b) by flow cytometry.

Primary Human Neutrophil Isolation:

- Isolate primary human neutrophils from fresh peripheral blood of healthy donors using standard methods such as Ficoll-Paque density gradient centrifugation followed by dextran sedimentation and hypotonic lysis of erythrocytes.

Assay Protocol

- Cell Seeding:
 - Harvest differentiated HL-60 cells or isolated primary neutrophils and resuspend them in HBSS with 20 mM HEPES.
 - Seed the cells into a black-walled, clear-bottom 96-well plate at a density of 2×10^5 to 5×10^5 cells per well in 100 μ L of HBSS with 20 mM HEPES.
 - For adherent cells, allow them to attach for 1-2 hours at 37°C. For suspension cells, gently centrifuge the plate at 300 x g for 3 minutes to bring the cells to the bottom of the wells.
- Fura-2 AM Loading:
 - Prepare a 2X Fura-2 AM loading solution in HBSS with 20 mM HEPES. The final concentration of Fura-2 AM should be 2-5 μ M.
 - To aid in dye solubilization, first dissolve Fura-2 AM in DMSO to make a stock solution (e.g., 1 mM), then dilute in HBSS containing 0.02% Pluronic F-127.
 - To prevent dye leakage, Probenecid can be added to the loading solution at a final concentration of 2.5 mM.
 - Carefully remove the seeding medium from the wells and add 100 μ L of the 2X Fura-2 AM loading solution to each well.
 - Incubate the plate at 37°C for 45-60 minutes in the dark.

- Washing and De-esterification:
 - After incubation, gently wash the cells twice with 100 μ L of HBSS with 20 mM HEPES to remove extracellular Fura-2 AM.
 - After the final wash, add 100 μ L of HBSS with 20 mM HEPES to each well.
 - Incubate the plate at room temperature for 20-30 minutes in the dark to allow for complete de-esterification of the Fura-2 AM.
- Calcium Mobilization Measurement:
 - Prepare a stock solution of **FPR-A14** in DMSO. Prepare serial dilutions of **FPR-A14** in HBSS with 20 mM HEPES to achieve the desired final concentrations (e.g., ranging from 1 nM to 10 μ M).
 - Set up the fluorescence plate reader to measure fluorescence emission at ~510 nm with alternating excitation at 340 nm and 380 nm.
 - Establish a stable baseline fluorescence reading for 30-60 seconds.
 - Using the instrument's injector, add 20 μ L of the **FPR-A14** solution to each well.
 - Continue to record the fluorescence signal for at least 2-3 minutes to capture the peak and subsequent decline of the calcium transient.

Data Analysis

- Calculate the 340/380 Ratio: For each time point, calculate the ratio of the fluorescence intensity at 340 nm excitation to the intensity at 380 nm excitation.
- Normalize the Data: Normalize the ratio data to the baseline fluorescence to obtain the fold change or relative fluorescence units (RFU).
- Dose-Response Curve: Plot the peak fluorescence ratio as a function of the **FPR-A14** concentration.

- **EC₅₀ Determination:** Fit the dose-response curve to a sigmoidal dose-response equation to determine the EC₅₀ value, which is the concentration of **FPR-A14** that elicits a half-maximal response.

Troubleshooting

Issue	Possible Cause	Solution
Low fluorescence signal	- Insufficient dye loading- Low cell number	- Optimize Fura-2 AM concentration and incubation time.- Increase the number of cells seeded per well.
High background fluorescence	- Incomplete washing of extracellular dye- Cell death	- Ensure thorough but gentle washing steps.- Check cell viability before and after the assay.
No response to FPR-A14	- Low or no FPR expression- Inactive FPR-A14	- Confirm FPR expression in the cell line.- Use a fresh stock of FPR-A14. Include a positive control (e.g., fMLP).
High well-to-well variability	- Uneven cell seeding- Inconsistent dye loading	- Ensure a homogenous cell suspension before seeding.- Use a multichannel pipette for consistent reagent addition.

By following this detailed application note and protocol, researchers can reliably measure the intracellular calcium mobilization induced by **FPR-A14**, providing valuable insights into its biological activity and the signaling pathways it modulates.

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